

Atazanavir-d9: A Technical Guide to Isotopic Labeling and Purity Analysis

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Compound of Interest

Compound Name: Atazanavir-d9

Cat. No.: B15566281

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic labeling and purity analysis of **Atazanavir-d9**, a deuterated analog of the HIV protease inhibitor Atazanavir. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in pharmacokinetic studies, metabolic profiling, and other applications requiring a stable isotope-labeled internal standard.

Introduction to Atazanavir and its Deuterated Analog

Atazanavir is an azapeptide protease inhibitor that selectively inhibits the viral protease, a critical enzyme in the replication cycle of the Human Immunodeficiency Virus (HIV). By preventing the cleavage of viral polyproteins, Atazanavir effectively halts the maturation of new, infectious virions. In clinical practice and research, the use of stable isotope-labeled internal standards is paramount for accurate quantification of drug concentrations in biological matrices by mass spectrometry. **Atazanavir-d9**, with nine deuterium atoms incorporated into its structure, serves as an ideal internal standard for bioanalytical studies involving Atazanavir. Its chemical properties are nearly identical to the unlabeled drug, ensuring similar behavior during

sample preparation and chromatographic separation, while its increased mass allows for clear differentiation by mass spectrometry.

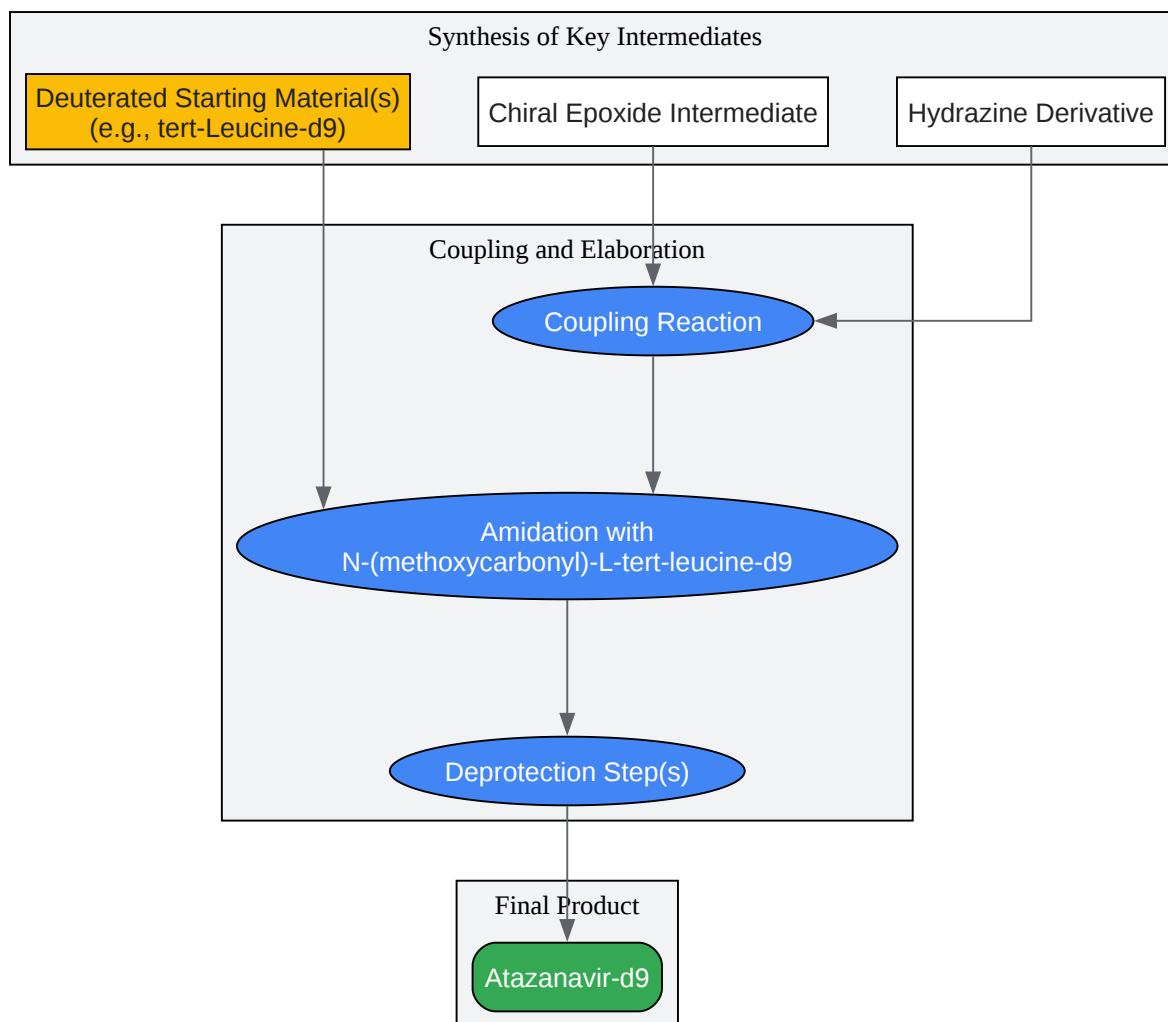
Isotopic Labeling and Synthesis of Atazanavir-d9

The precise location of the deuterium labels in **Atazanavir-d9** is critical for its function as an internal standard, ensuring that the label is not lost during metabolic processes. Based on the molecular formula provided in the Certificate of Analysis (C₃₈H₄₃D₉N₆O₇), the nine deuterium atoms are typically incorporated into metabolically stable positions of the molecule.

While a specific, publicly available, detailed protocol for the synthesis of **Atazanavir-d9** is not available, the synthetic route can be inferred from the established synthesis of Atazanavir. The general strategy involves the use of deuterated starting materials in key steps of the synthesis. One common synthetic pathway for Atazanavir involves the coupling of a chiral epoxide intermediate with a hydrazine derivative, followed by amidation.

A plausible approach for the synthesis of **Atazanavir-d9** would involve the use of a deuterated version of one of the key synthetic precursors. For instance, the tert-butyl groups are common sites for deuteration due to their relative metabolic stability. Therefore, a deuterated tert-leucine derivative could be employed in the synthesis.

Below is a generalized representation of a synthetic workflow for Atazanavir, which would be adapted for the synthesis of **Atazanavir-d9** by utilizing the appropriate deuterated reagents.



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A generalized synthetic workflow for **Atazanavir-d9**.

Purity and Isotopic Enrichment Data

The quality of a stable isotope-labeled internal standard is defined by its chemical and isotopic purity. The following tables summarize the key quality attributes of a representative batch of **Atazanavir-d9**, based on a Certificate of Analysis from a commercial supplier.

Table 1: Quantitative Purity Data for Atazanavir-d9

Parameter	Specification	Result	Method
Chemical Purity	>95%	97.81%	HPLC
Isotopic Purity	>95%	98.6%	MS
Elemental Analysis	Conforms	Conforms	-

Table 2: Physicochemical Properties of Atazanavir-d9

Property	Value
Molecular Formula	C38H43D9N6O7
Molecular Weight	713.91 g/mol
Appearance	White to Off-White Solid
Melting Point	190 - 193°C
Specific Rotation	-46.8° (c = 0.1, Ethanol)
Solubility	Chloroform (Slightly), DMSO (Slightly), Ethanol (Slightly), Methanol (Slightly)

Experimental Protocols for Purity Analysis

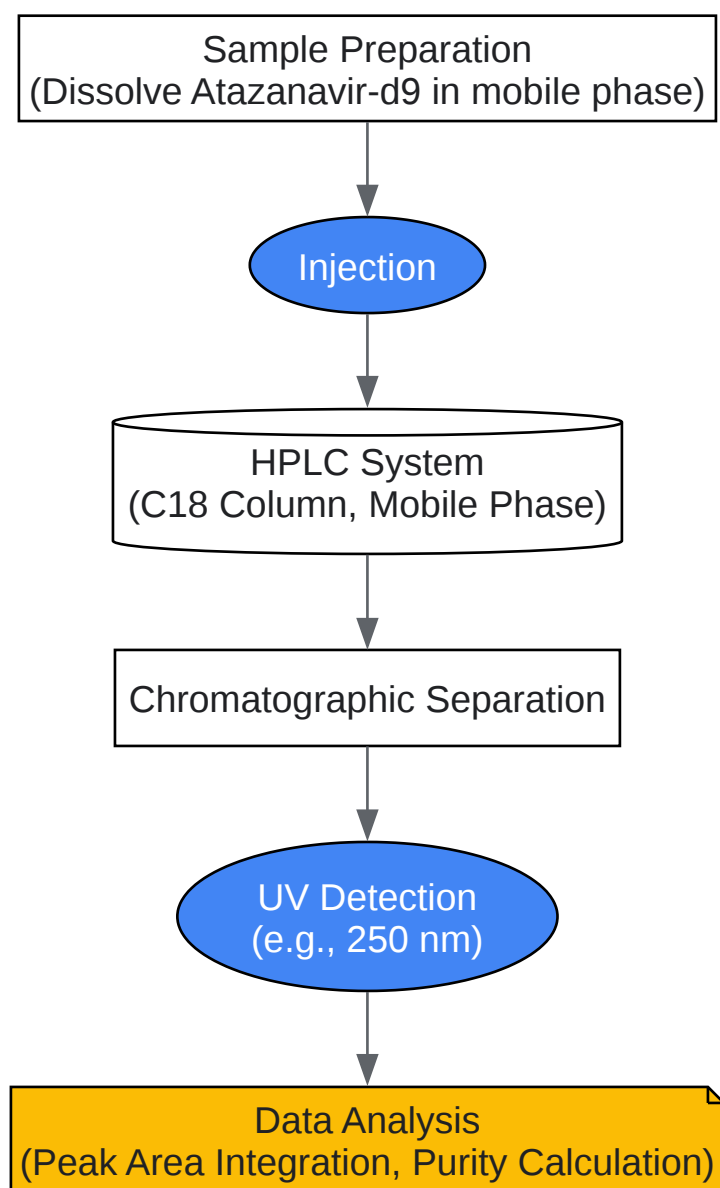
The determination of chemical and isotopic purity of **Atazanavir-d9** requires robust analytical methodologies. The following sections outline the typical experimental protocols used for this purpose.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) with UV detection is a standard method for assessing the chemical purity of pharmaceutical compounds.

Experimental Protocol:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- **Flow Rate:** Typically 1.0 mL/min.
- **Detection Wavelength:** UV detection at a wavelength where Atazanavir exhibits strong absorbance, such as 250 nm.
- **Sample Preparation:** A solution of **Atazanavir-d9** is prepared in a suitable solvent (e.g., mobile phase or a mixture of acetonitrile and water) at a known concentration.
- **Analysis:** The sample solution is injected into the HPLC system, and the chromatogram is recorded. The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks.



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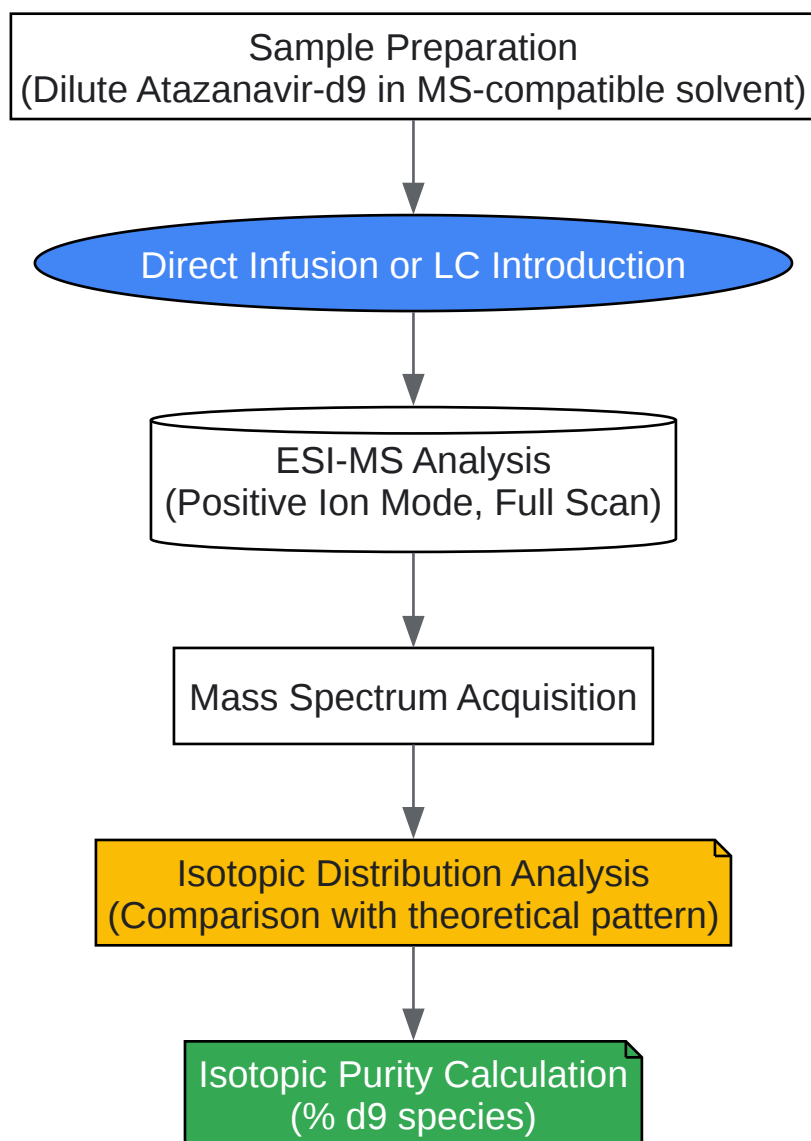
Workflow for HPLC-based chemical purity analysis.

Isotopic Purity Determination by Mass Spectrometry (MS)

Mass spectrometry is the definitive technique for determining the isotopic enrichment of a labeled compound. High-resolution mass spectrometry (HRMS) is often employed to resolve the isotopic distribution of the molecule.

Experimental Protocol:

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, often coupled with a liquid chromatography (LC) system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) in positive ion mode is typically used for Atazanavir.
- Mass Analyzer: Set to acquire full scan mass spectra over a mass range that includes the molecular ions of **Atazanavir-d9** and any potential isotopologues.
- Sample Preparation: A dilute solution of **Atazanavir-d9** is prepared in a solvent compatible with ESI-MS (e.g., methanol or acetonitrile with a small amount of formic acid).
- Analysis: The sample is introduced into the mass spectrometer, and the mass spectrum is acquired. The isotopic purity is determined by comparing the experimentally observed isotopic distribution of the molecular ion cluster with the theoretically calculated distribution for the desired level of deuterium incorporation. The relative intensities of the peaks corresponding to different numbers of deuterium atoms (d0 to d9) are measured to calculate the percentage of the d9 species.



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Workflow for MS-based isotopic purity analysis.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the chemical structure of a molecule. For **Atazanavir-d9**, ^1H NMR and ^{13}C NMR would be used to verify the overall structure, and the absence of signals in the ^1H NMR spectrum at the positions of deuteration would confirm the successful isotopic labeling.

Experimental Protocol:

- Instrumentation: A high-field NMR spectrometer.
- Sample Preparation: **Atazanavir-d9** is dissolved in a deuterated solvent (e.g., DMSO-d6 or CDCl3).
- Analysis: ¹H and ¹³C NMR spectra are acquired. The chemical shifts, coupling constants, and integration values are compared to those of an authentic standard of unlabeled Atazanavir to confirm the structural integrity. The significant reduction or absence of proton signals at the deuterated positions in the ¹H NMR spectrum provides direct evidence of isotopic labeling.

Conclusion

This technical guide has provided a detailed overview of the isotopic labeling and purity analysis of **Atazanavir-d9**. The synthesis of this stable isotope-labeled compound is achieved by incorporating deuterated starting materials into established synthetic routes for Atazanavir. The quality of **Atazanavir-d9** is ensured through rigorous analytical testing, including HPLC for chemical purity, mass spectrometry for isotopic enrichment, and NMR for structural confirmation. The data and protocols presented herein are intended to support the work of researchers and scientists in the fields of drug metabolism, pharmacokinetics, and clinical pharmacology, facilitating the accurate and reliable quantification of Atazanavir in various biological matrices.

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